

# Molecular weight and chemical formula for C.I. Solvent Red 135

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## Compound of Interest

Compound Name: Solvent Red 135

Cat. No.: B034295

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## Technical Data for C.I. Solvent Red 135

This document provides the chemical formula and molecular weight for the compound C.I. Solvent Red 135.

## Chemical Identity and Properties

C.I. **Solvent Red 135** is a yellowish-red powder used as a solvent dye.<sup>[1][2][3]</sup> It is insoluble in water but soluble in various organic solvents, including ethanol, chloroform, and acetone.<sup>[1][2]</sup> This dye is widely utilized in the coloring of plastics and resins such as polystyrene, ABS, polymethyl methacrylate (PMMA), and polyvinyl chloride (PVC).<sup>[1][4][5]</sup> It is also used for the protoplasmic coloring of polyester fibers.<sup>[1][2]</sup>

The quantitative chemical data for C.I. **Solvent Red 135** is summarized in the table below.

Property	Value
Chemical Formula	C <sub>18</sub> H <sub>6</sub> Cl <sub>4</sub> N <sub>2</sub> O
Molecular Weight	408.1 g/mol <sup>[6]</sup> (also cited as 408.06 <sup>[2][7]</sup> and 408.065 <sup>[5][8]</sup> )
CAS Registry Number	20749-68-2, 71902-17-5

As this document focuses on the fundamental chemical properties of C.I. **Solvent Red 135**, detailed experimental protocols for its synthesis or analysis are beyond the current scope. Similarly, signaling pathways or experimental workflows are not applicable to the description of this chemical entity.

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## References

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